

In-Depth Technical Guide to the Safe Handling of Benzophenone-4-maleimide

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|--------------------------|-----------|
| Compound Name: | Benzophenone-4-maleimide | |
| Cat. No.: | B014155 | Get Quote |

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Benzophenone-4-maleimide** (CAS No. 92944-71-3), a heterobifunctional crosslinking reagent. Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Chemical Identification and Physical Properties

Benzophenone-4-maleimide is a light beige solid utilized for its dual reactivity. The maleimide group reacts specifically with sulfhydryl (thiol) groups, while the benzophenone moiety can be photo-activated by UV light to form covalent bonds with C-H bonds.[1]

| Property | Value | Reference(s) |
|---------------------|----------------------|--------------|
| CAS Number | 92944-71-3 | [2] |
| Molecular Formula | C17H11NO3 | [2] |
| Molecular Weight | 277.27 g/mol | [2] |
| Melting Point | 155-157 °C | [3] |
| Appearance | Light Beige Solid | [4] |
| Solubility | Chloroform: 50 mg/mL | [3] |
| Storage Temperature | 2-8°C | [2][3] |



Hazard Identification and Toxicology

Benzophenone-4-maleimide is classified as an irritant. Direct contact can cause irritation to the skin, eyes, and respiratory system.[2]

GHS Hazard Classification:

| Hazard Class | GHS Category | Hazard Statement |
|--|--------------|--|
| Skin Irritation | 2 | H315: Causes skin irritation |
| Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |

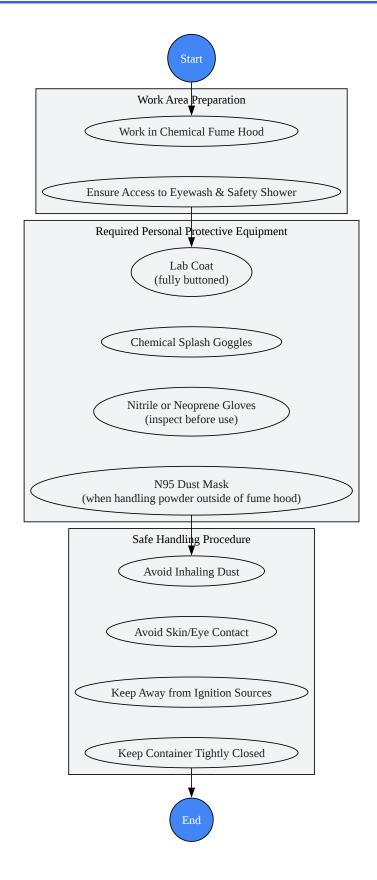
Toxicological Data Summary:

Quantitative toxicity data (e.g., LD50, LC50) for **Benzophenone-4-maleimide** (CAS 92944-71-3) is not readily available in the reviewed literature. It is important to distinguish it from the structurally different compound Benzophenone-4 (Sulisobenzone, CAS No. 4065-45-6), for which an oral LD50 (rat) of 3530 mg/kg has been reported.[5][6] Due to the lack of specific data, **Benzophenone-4-maleimide** should be handled as a substance of unknown toxicity, and exposure should be minimized.

Personal Protective Equipment (PPE) and Handling

Proper PPE is mandatory when handling **Benzophenone-4-maleimide** to prevent exposure.





Click to download full resolution via product page

Figure 1. Workflow for PPE selection and safe handling.



First Aid Measures

Immediate action is required in case of exposure.

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. |
| Skin Contact | Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Stability and Reactivity

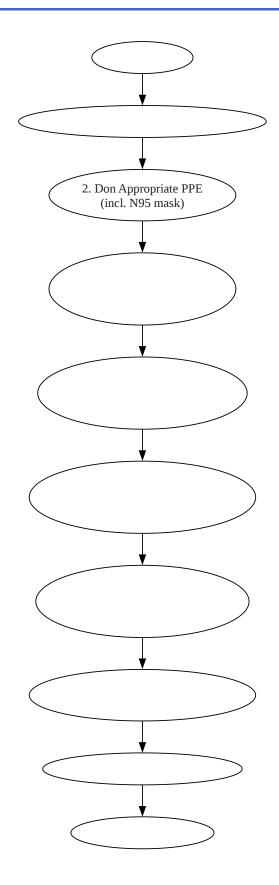


| Parameter | Description | |
|----------------------------------|--|--|
| Reactivity | The maleimide group is highly reactive towards sulfhydryl (thiol) groups, especially at a pH of 6.5-7.5.[1][7] The benzophenone group is photoreactive and can be activated by UV light (approx. 250-360 nm).[1] | |
| Chemical Stability | Stable under recommended storage conditions (2-8°C, protected from light, tightly sealed).[2] | |
| Incompatible Materials | Strong oxidizing agents, strong acids, and strong bases. Avoid contact with thiols unless conjugation is intended. | |
| Hazardous Decomposition Products | Thermal decomposition may produce carbon monoxide, carbon dioxide, and nitrogen oxides. [7] | |

Experimental Protocols Protocol for Handling a Small Solid Spill

This protocol is for small spills of **Benzophenone-4-maleimide** powder that can be managed by trained laboratory personnel.





Click to download full resolution via product page

Figure 2. Step-by-step workflow for solid spill cleanup.



Detailed Steps:

- Alert and Restrict: Immediately alert others in the vicinity and restrict access to the spill area.
- Don PPE: Ensure you are wearing the appropriate PPE as described in Section 3.0, including an N95 respirator to prevent inhalation of the powder.[2]
- Contain Dust: Gently cover the spill with a damp paper towel to prevent the powder from becoming airborne.[6][8] Do not pour water directly on the spill.
- Collect Spill: Carefully sweep or scoop the contained material into a designated, sealable container labeled "Hazardous Waste."[6][9]
- Decontaminate: Wipe the spill area first with a damp cloth (e.g., using 70% ethanol), followed by a thorough cleaning with soap and water.
- Dispose of Materials: Place all contaminated cleaning materials (paper towels, gloves, etc.)
 into the hazardous waste container.
- Final Disposal: Seal the container, ensure it is properly labeled with the chemical name and hazard warnings, and arrange for pickup through your institution's Environmental Health and Safety (EHS) department.
- Hygiene: Wash hands thoroughly with soap and water after the cleanup is complete.

Protocol for Deactivation and Disposal of Waste

Due to the reactivity of the maleimide group, it is best practice to deactivate or "quench" any waste solutions or surplus material before disposal. This converts the reactive maleimide into a more stable thioether.[9]

Materials:

- Waste containing Benzophenone-4-maleimide
- Quenching solution: ~100 mM of a thiol-containing compound (e.g., Dithiothreitol (DTT) or β-mercaptoethanol (BME)) in a suitable buffer (e.g., PBS).



· Designated hazardous waste container.

Procedure:

- Prepare Quenching Solution: In a chemical fume hood, prepare the quenching solution.
- Reaction: To the waste container holding the Benzophenone-4-maleimide, add a 10-fold molar excess of the quenching solution.[9]
- Incubation: Gently mix the contents and allow the reaction to proceed for at least 2 hours at room temperature to ensure complete deactivation of the maleimide group.[9]
- Collection and Labeling:
 - Deactivated Liquid Waste: Collect the solution in a clearly labeled, sealed, and chemically compatible waste container. Label as "Hazardous Waste: Deactivated Benzophenone-4maleimide with [Name of Quenching Agent]".[9]
 - Unused Solid Waste: Keep in its original, sealed container. Label as "Hazardous Waste: Unused Benzophenone-4-maleimide".
 - Contaminated Solid Waste (e.g., pipette tips, tubes): Collect in a designated, sealed plastic bag or container. Label as "Hazardous Waste: Benzophenone-4-maleimide contaminated debris".[9]
- Final Disposal: Arrange for the collection of all hazardous waste through your institution's EHS office or a licensed contractor. Complete all necessary hazardous waste disposal forms.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

1. acs.org [acs.org]



- 2. 4-(N-Maleimido)benzophenone powder 92944-71-3 [sigmaaldrich.com]
- 3. prod-vector-labs-wordpress-media.s3.amazonaws.com [prod-vector-labs-wordpress-media.s3.amazonaws.com]
- 4. 4-(N-Maleimido)benzophenone | 92944-71-3 [chemicalbook.com]
- 5. chemkleancorp.com [chemkleancorp.com]
- 6. umanitoba.ca [umanitoba.ca]
- 7. Conjugation Protocol for Maleimide Dyes | Tocris Bioscience [tocris.com]
- 8. Chemical Spill Clean-Up Environmental Health & Safety University of Delaware [www1.udel.edu]
- 9. ehs.utk.edu [ehs.utk.edu]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Safe Handling of Benzophenone-4-maleimide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014155#safety-and-handling-precautions-forbenzophenone-4-maleimide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





